

CAS number and molecular structure of 4-Methyl-2-vinylthiophene

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Compound of Interest

Compound Name: 4-Methyl-2-vinylthiophene

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An In-Depth Technical Guide to 4-Methyl-2-vinylthiophene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Methyl-2-vinylthiophene**, a heterocyclic compound of interest in organic synthesis and materials science. This document details its chemical identity, molecular structure, and outlines a potential synthetic pathway. While specific experimental data for this compound is limited in publicly accessible literature, this guide furnishes a theoretical framework and generalized experimental protocols based on established chemical reactions.

Chemical Identity and Molecular Structure

CAS Number: 84548-65-2

Molecular Formula: C7H8S

Molecular Weight: 124.20 g/mol

The molecular structure of **4-Methyl-2-vinylthiophene** consists of a central thiophene ring, which is a five-membered aromatic heterocycle containing a sulfur atom. A methyl group is



substituted at the 4-position of the thiophene ring, and a vinyl group is attached at the 2-position.

Molecular Structure Diagram:

Caption: Molecular structure of 4-Methyl-2-vinylthiophene.

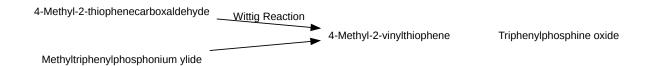
Synthesis of 4-Methyl-2-vinylthiophene

While a specific, detailed experimental protocol for the synthesis of **4-Methyl-2-vinylthiophene** is not readily available in the searched literature, a plausible and commonly employed method would be the Wittig reaction. This reaction is a powerful tool for the formation of carbon-carbon double bonds, converting a ketone or aldehyde to an alkene.

Proposed Synthetic Pathway: Wittig Reaction

The synthesis of **4-Methyl-2-vinylthiophene** can be envisioned via the Wittig reaction, starting from the commercially available 4-methyl-2-thiophenecarboxaldehyde.

Reaction Scheme:



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Caption: Proposed Wittig reaction for the synthesis of **4-Methyl-2-vinylthiophene**.

Generalized Experimental Protocol for Wittig Reaction

This protocol is a generalized procedure and may require optimization for the specific synthesis of **4-Methyl-2-vinylthiophene**.

Materials:



- · Methyltriphenylphosphonium bromide
- Strong base (e.g., n-butyllithium (n-BuLi), sodium hydride (NaH), or potassium tert-butoxide (t-BuOK))
- Anhydrous solvent (e.g., tetrahydrofuran (THF) or diethyl ether)
- 4-Methyl-2-thiophenecarboxaldehyde
- Anhydrous work-up and purification reagents (e.g., saturated ammonium chloride solution, magnesium sulfate, silica gel for column chromatography)

Procedure:

- Preparation of the Wittig Reagent (Ylide):
 - In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend methyltriphenylphosphonium bromide in anhydrous THF.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add a solution of a strong base (e.g., n-BuLi in hexanes) dropwise with vigorous stirring. The formation of the ylide is often indicated by a color change (typically to a deep orange or yellow).
 - Allow the mixture to stir at 0 °C for 30 minutes and then at room temperature for an additional 1-2 hours to ensure complete formation of the ylide.
- Wittig Reaction:
 - Cool the freshly prepared ylide solution back to 0 °C.
 - Dissolve 4-methyl-2-thiophenecarboxaldehyde in a minimal amount of anhydrous THF and add it dropwise to the ylide solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (the reaction progress can be monitored by Thin Layer Chromatography, TLC).



- · Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Transfer the mixture to a separatory funnel and extract with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexanes and ethyl acetate) to obtain pure 4-Methyl-2vinylthiophene.

Safety Precautions: Strong bases like n-BuLi are pyrophoric and must be handled with extreme care under an inert atmosphere. All manipulations should be performed in a well-ventilated fume hood.

Physicochemical Data

Currently, there is a lack of publicly available, experimentally determined physicochemical data for **4-Methyl-2-vinylthiophene**. The following table summarizes the available information.



Property	Value	Source
CAS Number	84548-65-2	
Molecular Formula	C7H8S	
Molecular Weight	124.20 g/mol	
Boiling Point	Not available	_
Melting Point	Not available	_
Density	Not available	_
Refractive Index	Not available	_
¹H NMR	Not available	_
¹³ C NMR	Not available	_

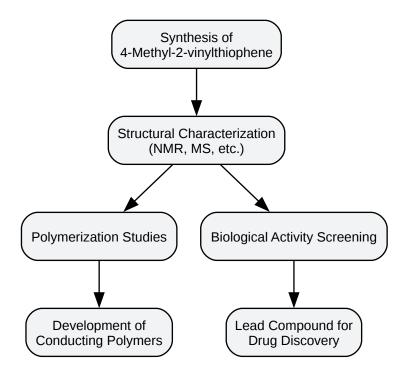
Potential Applications and Research Directions

Thiophene-containing compounds are known for their diverse biological activities and applications in materials science. While no specific biological activities or signaling pathway involvements have been reported for **4-Methyl-2-vinylthiophene**, its structural motifs suggest potential areas for investigation.

- Polymer Chemistry: The vinyl group makes this compound a potential monomer for the synthesis of novel polythiophenes. Polythiophenes are a class of conducting polymers with applications in organic electronics, such as organic light-emitting diodes (OLEDs), organic solar cells, and field-effect transistors. The methyl group at the 4-position could influence the solubility and electronic properties of the resulting polymer.
- Drug Discovery: Thiophene derivatives have been reported to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. 4-Methyl-2-vinylthiophene could serve as a scaffold for the synthesis of new bioactive molecules. The vinyl group provides a handle for further functionalization and derivatization to explore its structure-activity relationships.

Logical Relationship of Research:





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Caption: Logical workflow for the investigation of 4-Methyl-2-vinylthiophene.

Conclusion

4-Methyl-2-vinylthiophene is a molecule with potential for further exploration in both materials science and medicinal chemistry. This guide has provided its fundamental chemical information and a plausible synthetic route. Future research should focus on the successful synthesis and thorough characterization of this compound, followed by the investigation of its polymerization behavior and biological properties. The lack of extensive data in the current literature presents an opportunity for novel research in these areas.

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